

A Comparative Analysis of Wear Resistance in Hardfacing Alloys for Steel Substrates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: STEEL

Cat. No.: B1175346

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the wear resistance of common hardfacing alloys applied to **steel** substrates. The data presented is compiled from various experimental studies to assist in the selection of appropriate materials for applications demanding high wear resistance.

Comparative Data on Wear Resistance

The following table summarizes the quantitative data on the wear resistance of different hardfacing alloys, primarily evaluated using the ASTM G65 standard test method. Lower volume loss indicates higher wear resistance.

Hardfacing Alloy Type	Specific Alloy/Composition	Hardness (HRC)	ASTM G65 Volume Loss (mm ³)	Source(s)
Tungsten Carbide	Nano Tungsten Carbide, Cobalt (HVOF)	68-71	4.5	[1]
Tungsten Carbide, Cobalt (HVOF)	68-71	5.5	[1]	
Tungsten Carbide, Cobalt, Nickel Matrix (HVOF)	68-71	5.2	[1]	
Tungsten Carbide, Cobalt, Chrome (HVOF)	69-70	6.6	[1]	
Cobalt-Based	Stellite 6	~40-55	Significantly higher than Tungsten Carbide alloys	[2][3][4]
Iron-Based	High Chromium, Low Carbon	-	Lower than high carbon variants	[5]
High Chromium, High Carbon	-	Higher than low carbon variants	[5]	
Fe-Cr-Nb-B Nanocrystalline Coating	-	Significantly lower than Hardox 400	[2]	
Nickel-Based	Carbides within a Nickel-Chrome Matrix (HVOF)	58-62	7.7	[1]
Reference Steel	Hardox 400	~40	Significantly higher than many	[2]

hardfacing alloys

Note: Direct comparison should be made with caution as test parameters can vary slightly between studies.

Experimental Protocols

Detailed methodologies for the key experiments cited are crucial for the interpretation and replication of results. The most common standard for evaluating abrasive wear resistance in these studies is the ASTM G65 test.

ASTM G65: Standard Test Method for Measuring Abrasion Using the Dry Sand/Rubber Wheel Apparatus

This test method is a widely accepted standard for determining the resistance of metallic materials to scratching abrasion.[\[2\]](#)

- Apparatus: The test utilizes a rubber-rimmed wheel of a specified diameter. A controlled flow of abrasive particles, typically silica sand, is introduced between the test specimen and the rotating wheel.[\[1\]](#)
- Procedure:
 - A rectangular test specimen of the hardfaced alloy is securely mounted in a holder.
 - A predetermined load is applied to the specimen, pressing it against the rubber wheel.
 - The wheel rotates at a constant speed for a set number of revolutions.[\[5\]](#)
 - Dry sand is fed at a constant rate into the interface between the wheel and the specimen.
- Measurement: The primary metric for wear is the volume loss of the specimen, which is calculated from the mass loss and the density of the material.[\[1\]](#) Materials with lower volume loss are considered to have higher resistance to abrasive wear.[\[1\]](#)

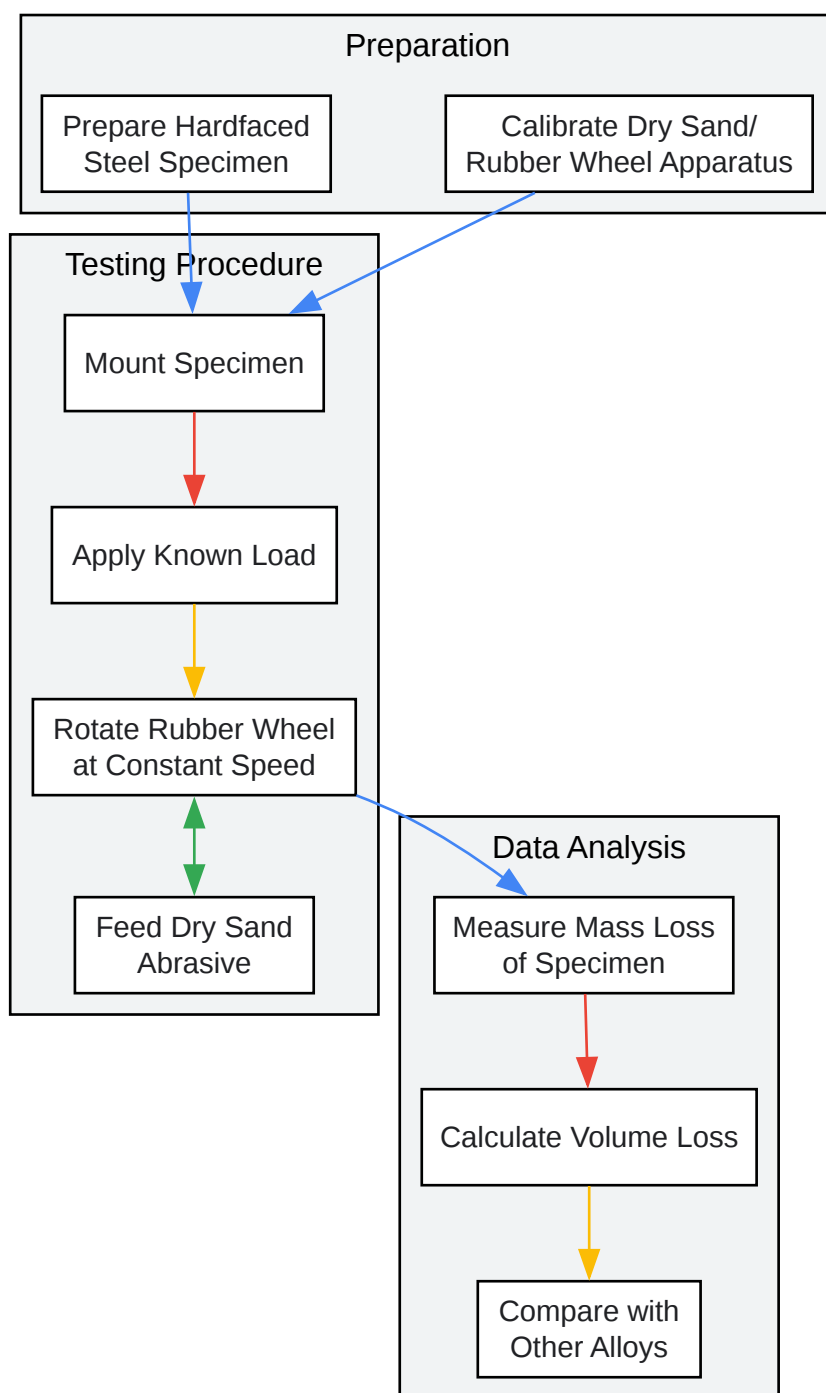
ASTM G99: Standard Test Method for Wear Testing with a Pin-on-Disk Apparatus

This standard is employed to investigate sliding wear characteristics.

- Apparatus: A pin with a spherical tip is brought into contact with a rotating flat disk. Either the pin or the disk can be the test specimen, with the other component being a counter material.
- Procedure:
 - The pin is loaded against the disk with a specific force.
 - The disk rotates at a set speed for a designated distance or time.
- Measurement: Wear is quantified by measuring the mass loss of the pin and/or the disk. The wear volume is then calculated. The coefficient of friction is also often monitored during the test.

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the ASTM G65 wear resistance test.



[Click to download full resolution via product page](#)

Caption: Workflow of the ASTM G65 abrasive wear test.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Abrasive Wear Test ASTM G65 - Extreme Coatings [extremecoatings.net]
- 2. researchgate.net [researchgate.net]
- 3. hardide.com [hardide.com]
- 4. researchgate.net [researchgate.net]
- 5. gjesr.com [gjesr.com]
- To cite this document: BenchChem. [A Comparative Analysis of Wear Resistance in Hardfacing Alloys for Steel Substrates]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175346#benchmarking-the-wear-resistance-of-different-hardfacing-alloys-on-steel]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com